

Chelidamic Acid Hydrate: A Technical Guide to Safe Handling and Use

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Compound of Interest

Compound Name: 4-Oxo-1,4-dihydropyridine-2,6-dicarboxylic acid hydrate

Cat. No.: B185893

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for chelidamic acid hydrate, a compound utilized in various research and development applications, including as a complexing additive in chromatography and a ligand in the synthesis of hybrid compounds.^[1] Adherence to strict safety protocols is crucial when working with this chemical to mitigate potential risks.

Hazard Identification and Classification

Chelidamic acid hydrate is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound is an irritant and can cause damage to the respiratory system with single exposure.^{[2][3][4]}

GHS Hazard Summary

The following table summarizes the Globally Harmonized System (GHS) classification for chelidamic acid hydrate.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

Data sourced from multiple safety data sheets.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties of chelidamic acid hydrate is essential for its safe handling and storage.

Property	Value
Molecular Formula	$C_7H_5NO_5 \cdot xH_2O$
Molecular Weight	183.12 g/mol (anhydrous basis) [4] [5]
Appearance	White to pale yellow or brown powder [6] [7]
Melting Point	267 °C (decomposes) [3] [4]
Solubility	Soluble in 1 M NH_4OH (50 mg/mL)
Stability	Stable under normal conditions [8]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling chelidamic acid hydrate:

Body Part	Protective Equipment	Specifications
Eyes/Face	Safety glasses with side-shields or chemical safety goggles	Compliant with OSHA's 29 CFR 1910.133 or European Standard EN166[2][9]
Skin	Chemical-resistant gloves (e.g., nitrile) and a lab coat	Inspect gloves before use[3][4][9]
Respiratory	NIOSH/MSHA-approved respirator or European Standard EN 149 approved respirator	Required when engineering controls are insufficient or when handling large quantities of powder[2][3][4][9]

Engineering Controls

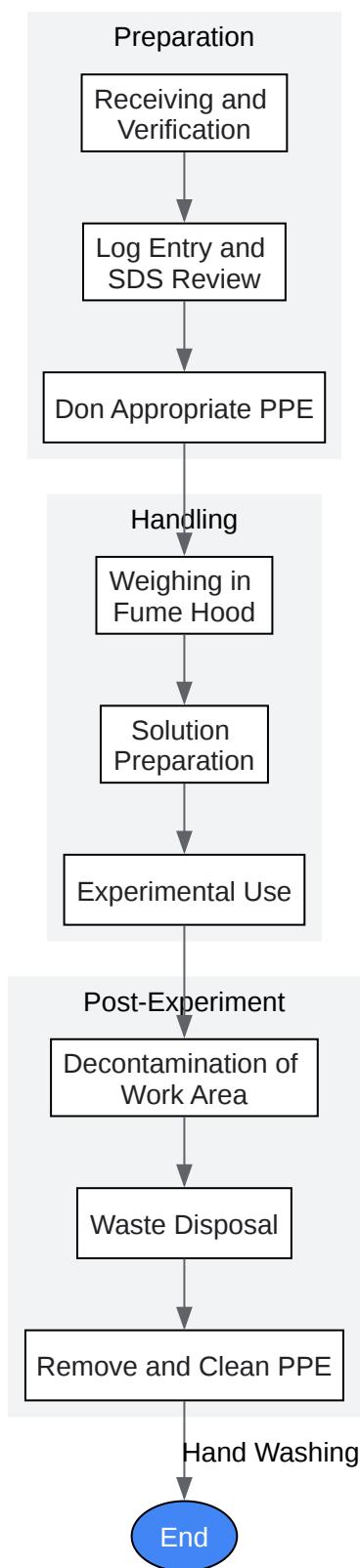
- Work in a well-ventilated area, preferably a chemical fume hood, especially when handling the powder form to minimize dust inhalation.[2][9]
- Ensure easy access to eyewash stations and safety showers.[9]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[2][9]
- Keep away from incompatible materials such as strong oxidizing agents.[9]

Experimental Workflow: Safe Handling in a Laboratory Setting

The following diagram illustrates a generalized workflow for handling chelidamic acid hydrate in a research environment.



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Standard Laboratory Handling Workflow for Chelidamic Acid Hydrate.

Detailed Protocol for Safe Handling During a Typical Experiment

- Preparation: Before handling, review the Safety Data Sheet (SDS).[\[2\]](#) Ensure all necessary PPE is available and in good condition. The work area, typically a fume hood, should be clean and uncluttered.
- Weighing: To minimize dust inhalation, weigh the solid chelidamic acid hydrate within a fume hood.[\[2\]](#)[\[9\]](#) Use appropriate tools to handle the powder and avoid creating dust clouds.
- Solution Preparation: When preparing solutions, slowly add the chelidamic acid hydrate to the solvent to prevent splashing.
- Experimental Use: Conduct all experimental procedures involving chelidamic acid hydrate within a well-ventilated area. Avoid direct contact with the skin and eyes.[\[2\]](#)
- Spill Management: In case of a spill, evacuate the area and ensure adequate ventilation.[\[9\]](#) Wearing appropriate PPE, sweep up the solid material and place it in a sealed container for disposal.[\[8\]](#)
- Waste Disposal: Dispose of waste materials containing chelidamic acid hydrate according to local, state, and federal regulations.[\[2\]](#)
- Decontamination: Thoroughly clean the work area and any equipment used with an appropriate solvent.
- Hygiene: After handling is complete, remove PPE and wash hands thoroughly with soap and water.[\[2\]](#)[\[9\]](#)

First Aid Measures

Immediate and appropriate first aid is crucial in case of accidental exposure.

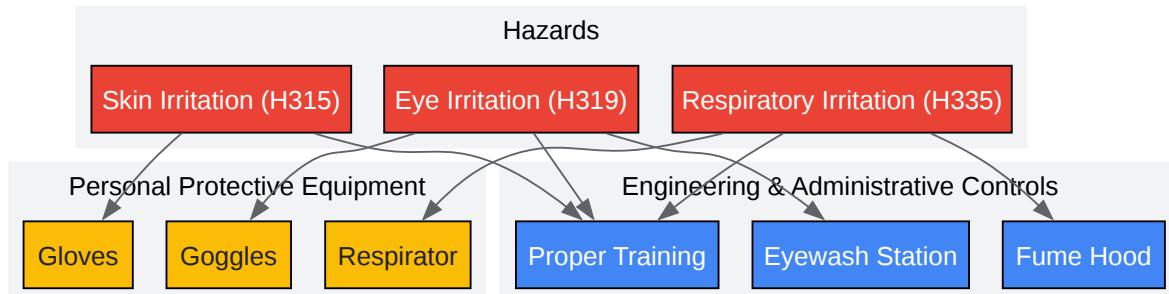
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. [2] [8] [10]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation occurs. [2] [8] [10]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [2] [8] [10]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur. [2] [9] [10]

Fire and Explosion Hazard Data

Property	Value
Flammability	Not flammable under normal conditions.
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam. [2]
Hazardous Combustion Products	Carbon oxides, nitrogen oxides (NO _x). [2] [8]
Fire-Fighting Procedures	Wear a self-contained breathing apparatus (SCBA) and full protective gear. [2] [8]

Hazard Relationship and Mitigation

The following diagram illustrates the relationship between the hazards of chelidamic acid hydrate and the necessary safety measures.

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Relationship Between Hazards and Protective Measures.

This guide is intended to provide essential safety and handling information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information before working with chelidamic acid hydrate.

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